Technical Monograph: Diethyl 2-Aceto-3-(4-chlorophenyl)glutarate

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Compound of Interest

Compound Name:	*Diethyl 2-Aceto-3-(4-chlorophenyl)glutarate*
CAS No.:	*1076199-96-6*
Cat. No.:	*B563577*

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Core Identity & Synthetic Utility in API Manufacturing

Executive Summary & Molecular Identity

Diethyl 2-aceto-3-(4-chlorophenyl)glutarate (CAS: 1076199-96-6) serves as the critical prochiral scaffold in the synthesis of Baclofen, a GABA-B agonist used to treat muscle spasticity. Its molecular weight is not merely a physical constant but a diagnostic tool for monitoring the efficiency of the Michael addition reaction that generates it.

This guide details the physiochemical properties, synthesis protocols, and analytical validation methods required to handle this intermediate with high fidelity.

Physiochemical Profile

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Parameter	Value	Technical Note
Molecular Formula		Contains a single chlorine atom, creating a distinct isotopic signature.
Average Molecular Weight	340.80 g/mol	Used for stoichiometric calculations in bulk synthesis.
Monoisotopic Mass	340.1078 Da	Based on . Critical for High-Resolution Mass Spectrometry (HRMS).
IUPAC Name	Diethyl 2-acetyl-3-(4-chlorophenyl)pentanedioate	Often referred to as the "Michael Adduct" in Baclofen CMC filings.
Physical State	Viscous Oil / Low-melting Solid	Crystallization behavior is highly dependent on impurity profile (retro-Michael byproducts).
Solubility	Soluble in EtOH, EtOAc, DCM	Insoluble in water; hydrolyzes in strong aqueous base.

Synthetic Architecture: The Michael Addition

The formation of **Diethyl 2-aceto-3-(4-chlorophenyl)glutarate** is a classic Michael Addition. It involves the nucleophilic attack of the enolate of ethyl acetoacetate (Michael Donor) onto the

-carbon of ethyl 4-chlorocinnamate (Michael Acceptor).

Reaction Pathway Visualization

The following diagram illustrates the atomic flow from precursors to the glutarate intermediate.

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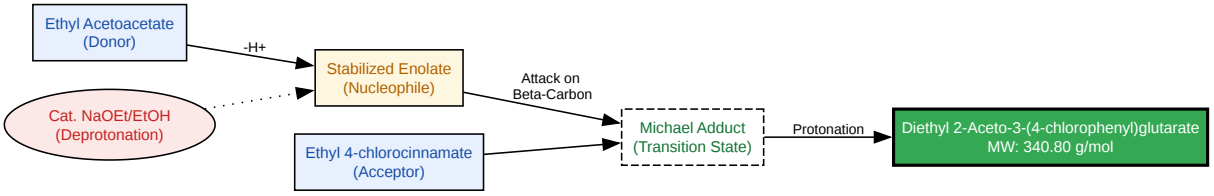

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Figure 1: Mechanistic flow of the Michael addition yielding the target glutarate.

Experimental Protocol: Synthesis & Isolation

Safety Warning:Ethyl 4-chlorocinnamate is a skin irritant. Sodium ethoxide is moisture-sensitive and corrosive. Perform all steps under an inert atmosphere (

).

Reagents & Stoichiometry

- Ethyl Acetoacetate: 1.1 equivalents (Slight excess drives conversion).[1]
- Ethyl 4-chlorocinnamate: 1.0 equivalent (Limiting reagent).
- Sodium Ethoxide (NaOEt): 0.1 – 0.2 equivalents (Catalytic).
- Solvent: Absolute Ethanol (Dry).

Step-by-Step Methodology

- Catalyst Preparation: In a dry 3-neck round-bottom flask equipped with a reflux condenser and dropping funnel, dissolve sodium metal (0.1 eq) in absolute ethanol to generate fresh NaOEt. Alternatively, use a 21% wt solution of NaOEt in EtOH.
  - Why: Fresh alkoxide ensures minimal hydroxide content, reducing the risk of premature ester hydrolysis.

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- Donor Addition: Cool the solution to 0–5°C. Add Ethyl Acetoacetate (1.1 eq) dropwise over 15 minutes. Stir for 30 minutes to ensure complete enolate formation.
- Michael Addition: Add a solution of Ethyl 4-chlorocinnamate (1.0 eq) in ethanol dropwise.
  - Critical Process Parameter (CPP): Maintain temperature <10°C during addition to prevent polymerization. Once added, allow the mixture to warm to room temperature, then reflux (78°C) for 3–5 hours.
- Reaction Monitoring (TLC/HPLC): Monitor consumption of the cinnamate (Starting Material).
  - Target: <0.5% unreacted cinnamate.
  - Note: If the reaction stalls, add 0.05 eq additional NaOEt.
- Quench & Workup: Cool to room temperature. Neutralize with Glacial Acetic Acid (stoichiometric to base) to pH 6–7.
  - Why: Neutralization prevents retro-Michael reaction during concentration.
  - Remove ethanol under reduced pressure. Dissolve residue in Ethyl Acetate and wash with water (2x) and brine (1x). Dry over

    .
- Isolation: Concentrate to yield the crude oil. For high-purity applications, recrystallize from Ethanol/Hexane or use directly in the hydrolysis step for Baclofen synthesis.

Analytical Validation (Self-Validating Systems)

Accurate identification relies on detecting the specific molecular weight signatures and the chlorine isotope pattern.

Mass Spectrometry (MS) Interpretation

The presence of Chlorine (

approx 75% and

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approx 25%) creates a distinct 3:1 ratio in the molecular ion cluster.

Ion Species	m/z (Theoretical)	Relative Abundance	Interpretation
[M+H]+	341.1	100%	Protonated molecular ion ( ).
[M+H+2]+	343.1	~32%	Isotope peak ( ). Presence confirms Cl.
[M+Na]+	363.1	Variable	Sodium adduct (common in ESI).

H-NMR Diagnostic Signals (CDCl3, 400 MHz)

The molecule possesses two chiral centers, leading to diastereomers (threo/erythro). This often results in signal doubling or complex multiplets.

- 1.0–1.3 ppm: Two triplets (Ethyl groups).
- 2.2 ppm: Singlet (Acetyl). Diagnostic for the acetoacetate moiety.
- 3.8–4.2 ppm: Multiplets (Ethyl and Methine protons).
  - Key Check: Look for the doublet/multiplet at 3.9–4.0 ppm corresponding to the C2-H (flanked by carbonyls).
- 7.1–7.3 ppm: Aromatic AA'BB' system (4-chlorophenyl ring).

Downstream Application: The Route to Baclofen

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The molecular weight of the intermediate changes drastically in the subsequent steps. Understanding this mass shift is vital for yield calculations.

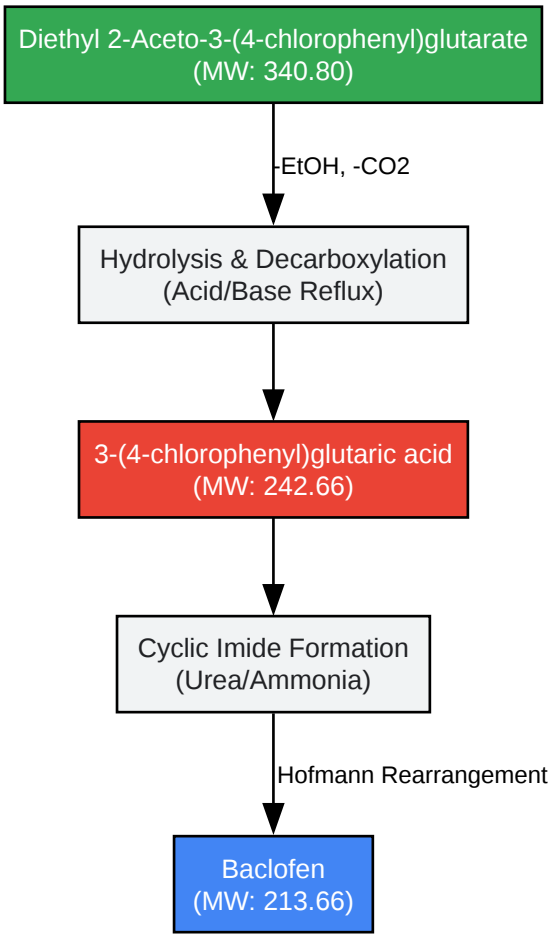

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Figure 2: Mass evolution from the glutarate intermediate to the final API.

Technical Insight for CMC

In regulatory filings, the purity of the glutarate intermediate (Step 1) is a critical quality attribute. Unreacted ethyl 4-chlorocinnamate carried forward can lead to difficult-to-remove impurities in the final Baclofen substance. Therefore, the MW 340.80 peak must be maximized, and the MW 210.66 (Cinnamate) peak must be absent in the HPLC-MS trace.

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